

Vibi G: An In-Vitro Technical Overview

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Compound of Interest

Compound Name: Vibi G

Cat. No.: B1575606

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Introduction

Vibi G is a naturally occurring cyclotide isolated from the alpine violet, *Viola biflora*.^{[1][2][3]} Cyclotides are a unique class of ribosomally synthesized, head-to-tail cyclized peptides found in various plant families. Their structure is characterized by a cyclic peptide backbone and a knotted arrangement of three disulfide bonds, known as the cyclic cystine knot (CCK) motif. This unique architecture confers exceptional stability against thermal, chemical, and enzymatic degradation, making them attractive scaffolds for drug design.

Vibi G belongs to the "bracelet" subfamily of cyclotides, which are distinguished from the "Möbius" subfamily by the absence of a cis-proline in loop 5, resulting in a more planar structure.^[4] In vitro studies have primarily focused on its potent cytotoxic activities against various cancer cell lines. Like other cyclotides, its primary mechanism of action is the disruption of cellular membranes.^{[5][6]} This document provides a comprehensive technical guide to the in-vitro characterization of **Vibi G**, detailing its cytotoxic efficacy, mechanism of action, and the experimental protocols used for its study.

Quantitative Bioactivity Data

The cytotoxic potential of **Vibi G** has been quantified against human cancer cell lines, with results consistently demonstrating potent activity. The half-maximal inhibitory concentration (IC₅₀) is a key metric for its efficacy. Data is summarized below in comparison to other cyclotides isolated from *Viola biflora*.

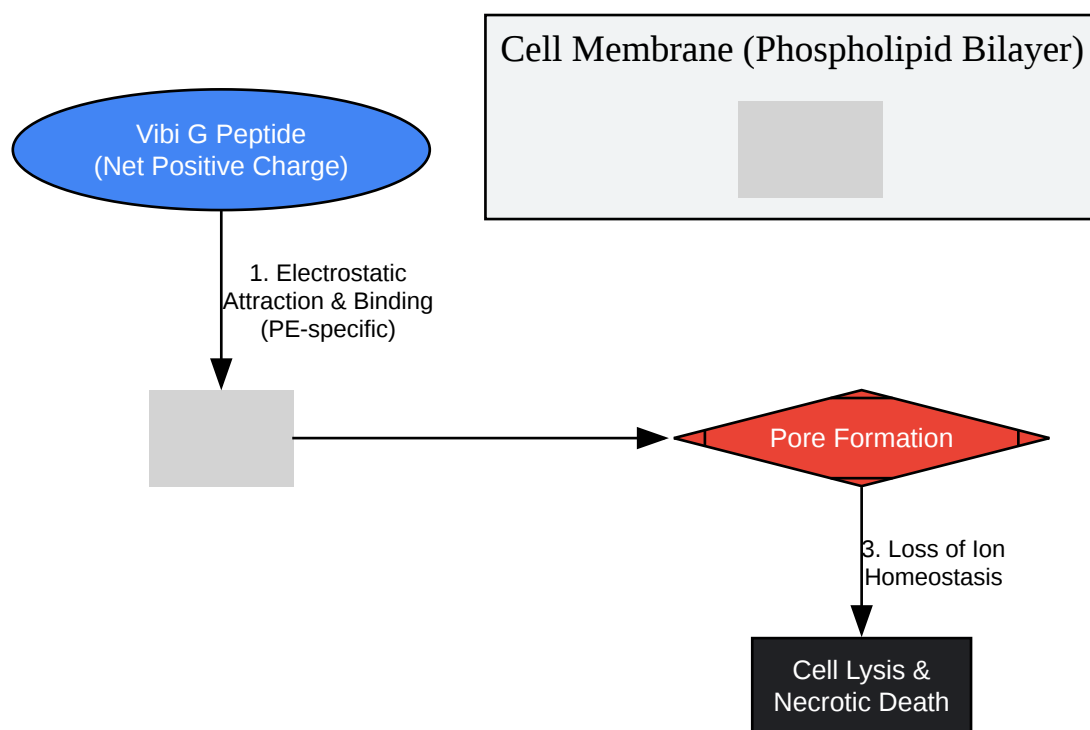
Peptide	Subfamily	Target Cell Line	IC50 (μM)	Net Charge	Reference
Vibi G	Bracelet	U-937 GTB (Human Lymphoma)	0.96 - 1.0	+2	[1] [2] [7] [8]
Vibi E	Bracelet	U-937 GTB (Human Lymphoma)	3.2	Neutral	[1] [2]
Vibi H	Bracelet	U-937 GTB (Human Lymphoma)	1.6	N/A	[1] [2] [8]
Vibi D	Möbius	U-937 GTB (Human Lymphoma)	> 30	N/A	[1] [7]

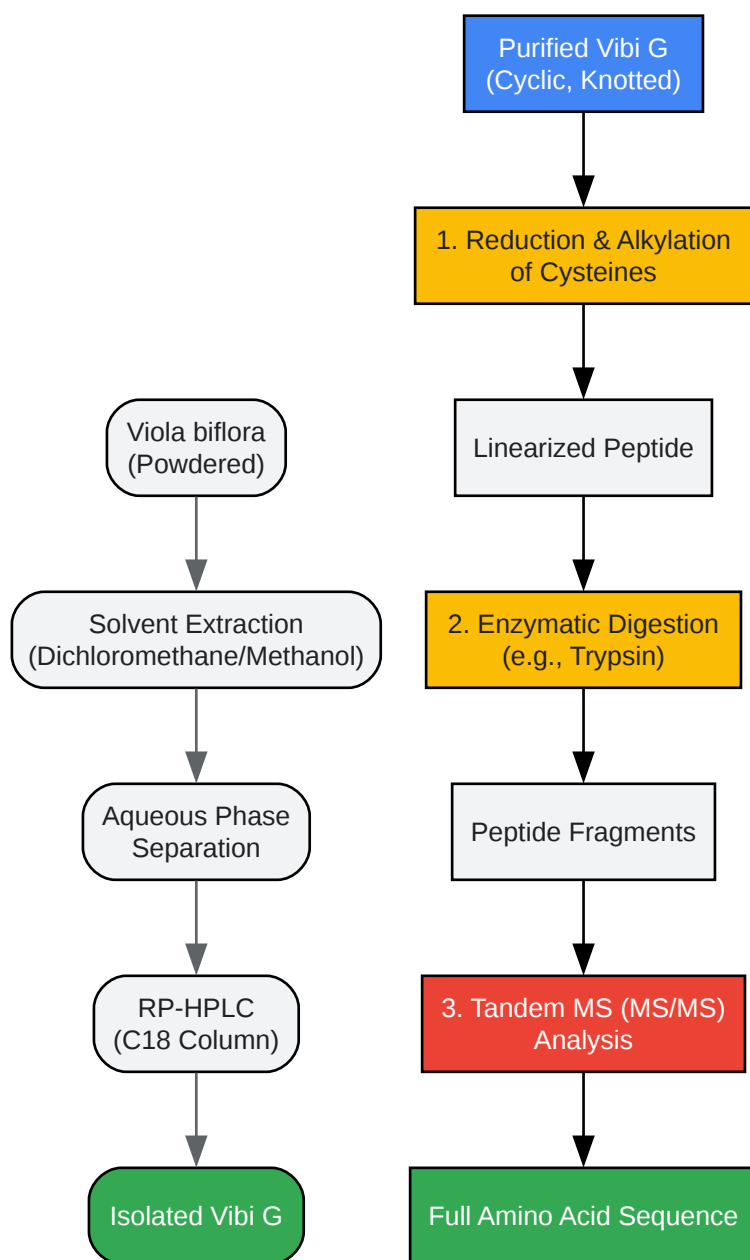
Note: The higher potency of **Vibi G** compared to the neutral Vibi E has been attributed to its net positive charge, which is believed to enhance interaction with negatively charged components of cell membranes.[\[2\]](#)[\[4\]](#)[\[9\]](#)[\[10\]](#)

Mechanism of Action: Membrane Disruption

The primary mechanism of action for **Vibi G**, consistent with other bracelet and Möbius cyclotides, is the direct disruption of the cell membrane, leading to lysis and cell death.[\[5\]](#)[\[6\]](#) This is a multi-step process that does not rely on specific protein receptors, but rather on the biophysical properties of the peptide and the lipid bilayer. The process is initiated by an electrostatic attraction between the positively charged residues on the cyclotide and the negatively charged phospholipids, such as phosphatidylethanolamine (PE), which are often more exposed on the outer leaflet of cancer cell membranes.[\[6\]](#)[\[11\]](#)

Following initial binding, the hydrophobic patch of **Vibi G** inserts into the lipid bilayer. This insertion disrupts the membrane integrity, leading to the formation of pores or ion channels.[\[11\]](#)[\[12\]](#) The uncontrolled flux of ions and small molecules across the compromised membrane leads to a loss of cellular homeostasis, membrane blebbing, and ultimately, necrotic cell death.[\[4\]](#)





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